

Application Note: Precision Synthesis of 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

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Compound of Interest

Compound Name: 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

CAS No.: 66943-92-8

Cat. No.: B14160848

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Executive Summary & Strategic Analysis

The target molecule, **4-Amino-1,6-dimethyl-2-hydroxypyrimidine (1)**, is a critical heterocyclic scaffold in drug discovery, particularly as a nucleobase mimic in kinase inhibitors and adenosine receptor antagonists.

The "Isomer Problem" in Synthesis

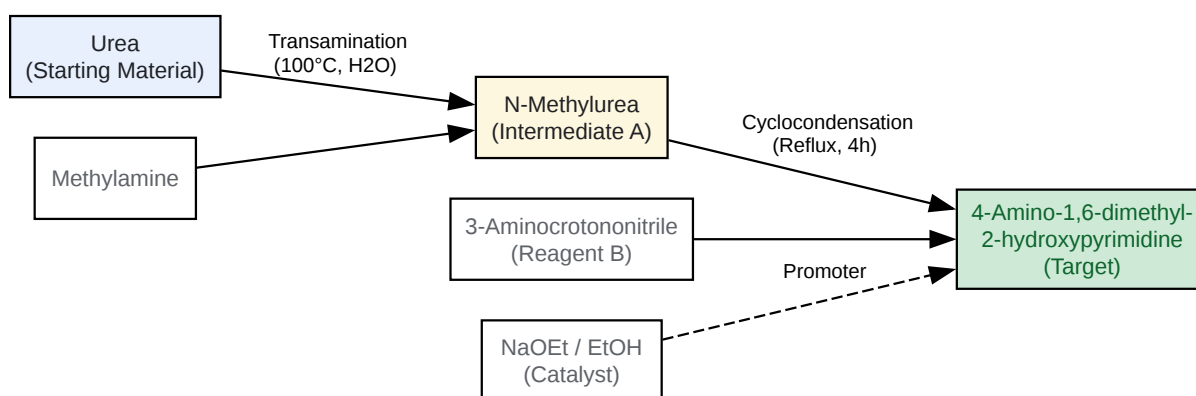
A common pitfall is attempting to synthesize (1) by methylating 4-amino-6-methyl-2-hydroxypyrimidine (6-methylisocytosine). This "direct methylation" approach is flawed due to tautomeric ambiguity:

- Result: A difficult-to-separate mixture of N1-methyl (target), N3-methyl, and O-methyl isomers.
- Solution: The protocol below utilizes N-methylurea as the nucleophilic dinucleotide equivalent. By installing the methyl group before ring closure, the regiochemistry is locked at the N1 position, ensuring high purity.

Chemical Reaction Pathway

The synthesis proceeds in two phases.[1][2][3] Phase 1 converts Urea to N-Methylurea (if not purchased). Phase 2 condenses N-Methylurea with 3-aminocrotononitrile (diacetonitrile) to form the pyrimidine ring.

Mechanistic Flow (DOT Visualization)



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Caption: Figure 1. Stepwise conversion of Urea to the target pyrimidine via the N-Methylurea intermediate.

Detailed Experimental Protocols

Phase 1: Synthesis of N-Methylurea from Urea

Note: N-Methylurea is commercially available. Perform this step only if strict "from Urea" synthesis is required.

Principle: Nucleophilic displacement of ammonia from urea by methylamine.

- Reagents:
 - Urea (60.0 g, 1.0 mol)
 - Methylamine (40% aqueous solution, 77.5 g, 1.0 mol)

- Water (50 mL)
- Procedure:
 - Charge a 500 mL round-bottom flask with Urea and aqueous Methylamine.
 - Heat the mixture under reflux for 2 hours. Ammonia gas will evolve (use a scrubber or fume hood).
 - Concentrate the solution under reduced pressure to remove water and excess methylamine.
 - Cool the residue to 0°C to induce crystallization.
 - Recrystallize from ethanol/water.
- Yield: ~50-60 g (65-80%) of white crystalline solid.
- Validation: MP 102-104°C.

Phase 2: Cyclocondensation to 4-Amino-1,6-dimethyl-2-hydroxypyrimidine

This is the critical step determining regioselectivity.

Reaction Scheme:

Materials:

Reagent	MW (g/mol)	Equiv.	Quantity
N-Methylurea	74.08	1.0	7.41 g
3-Aminocrotononitrile	82.10	1.05	8.62 g
Sodium Ethoxide	68.05	1.2	8.16 g

| Absolute Ethanol | Solvent | - | 100 mL |

Step-by-Step Protocol:

- Preparation of Ethoxide Solution:
 - In a dry 250 mL 3-neck flask equipped with a reflux condenser and drying tube (CaCl_2), dissolve Sodium Ethoxide (8.16 g) in Absolute Ethanol (50 mL).
 - Alternative: Carefully dissolve sodium metal (2.76 g) in ethanol if solid NaOEt is unavailable.
- Addition of Reactants:
 - Add N-Methylurea (7.41 g) to the stirred ethoxide solution.
 - Add 3-Aminocrotononitrile (8.62 g) dissolved in the remaining 50 mL of ethanol dropwise over 15 minutes.
 - Mechanistic Note: The order of addition ensures the urea is deprotonated, facilitating the attack of the urea's unsubstituted

on the nitrile carbon of the crotononitrile.
- Reflux & Monitoring:
 - Heat the mixture to reflux (approx. 78°C) for 4 to 6 hours.
 - Monitor: Use TLC (DCM:MeOH 9:1). The starting urea spot should disappear.
 - Observation: A heavy precipitate (the sodium salt of the pyrimidine) typically forms during reflux.
- Work-up & Isolation:
 - Cool the reaction mixture to room temperature.
 - Evaporate the solvent under reduced pressure (Rotavap) to obtain a solid residue.
 - Dissolve the residue in minimal distilled water (approx. 30 mL).

- Neutralization: Acidify the aqueous solution carefully with Acetic Acid or dilute HCl to pH ~6-7.
- Critical: The target compound will precipitate upon neutralization.
- Cool in an ice bath for 1 hour to maximize precipitation.
- Filter the solid and wash with ice-cold water (2 x 10 mL) and cold acetone (10 mL).
- Purification:
 - Recrystallize the crude solid from boiling water or 50% aqueous ethanol.
 - Dry in a vacuum oven at 60°C for 12 hours.

Product Characterization & Validation

The researcher must validate the structure to ensure the methyl group is at N1 and not N3.

Physicochemical Properties:

- Appearance: White to off-white crystalline powder.[\[4\]](#)
- Melting Point: >280°C (Decomposes).[\[2\]](#)

Spectroscopic Data (Expected):

Technique	Signal	Assignment	Interpretation
1H NMR	2.15 ppm (s, 3H)	C6-CH3	Methyl group on the ring carbon.
(DMSO-d6)	3.25 ppm (s, 3H)	N1-CH3	Diagnostic Peak: Confirms N-methylation.
5.45 ppm (s, 1H)	C5-H	Vinylic proton of the pyrimidine ring.	
6.80 ppm (br s, 2H)	-NH2	Amino group (exchangeable with D2O).	
UV-Vis	~265 nm	Characteristic of 4-aminopyrimidinones.	

Regiochemistry Check: In the N1-methyl isomer (Target), the N-Methyl signal appears upfield relative to O-methyl isomers. Furthermore, NOE (Nuclear Overhauser Effect) experiments will show a correlation between the N-Methyl protons and the C6-Methyl protons (or C5-H), confirming their spatial proximity on the same side of the ring.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete condensation due to moisture.	Ensure absolute ethanol is used; use a drying tube.
Oily Product	Incomplete acidification or impurities.	Recrystallize from water; ensure pH is strictly neutral (pH 7).
Wrong Isomer	Use of wrong starting urea or methylation of isocytosine.	Ensure N-Methylurea is used, not Urea followed by methylation.

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- Characterization Data (Analogous Compounds)
 - National Institute of Standards and Technology (NIST) Chemistry WebBook. "4-Amino-2,6-dihydroxypyrimidine" (Parent scaffold data for comparison). [7]

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